

Application Notes: Preparation of PD 151746 Stock Solution

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Compound of Interest

Compound Name: (Rac)-PD 151746

Cat. No.: B15581768

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Introduction

PD 151746 is a cell-permeable, non-peptidic, and selective inhibitor of calpain. It exhibits a 20-fold greater selectivity for μ -calpain ($K_i = 0.26 \mu\text{M}$) over m-calpain ($K_i = 5.33 \mu\text{M}$).^{[1][2][3]} Due to its role in cellular processes, including apoptosis, accurate and consistent preparation of PD 151746 stock solutions is crucial for reliable experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of PD 151746 stock solutions for research purposes.

Data Presentation: Physicochemical and Solubility Data

A summary of the key quantitative data for PD 151746 is presented in the table below.

Solubility can vary between suppliers and batches, so it is recommended to perform a small-scale test if a high concentration is required.

| Property | Value | Source(s) |
|-----------------------|---|---|
| Molecular Weight | 237.25 g/mol | [1] [2] [3] [4] |
| CAS Number | 179461-52-0 | [1] [4] [5] |
| Appearance | Light orange to dark orange solid | [2] |
| Solubility in DMSO | 15 - 200 mg/mL | [1] [2] [4] |
| Solubility in Ethanol | ~40-47 mg/mL | [3] [4] |
| Solubility in Water | Insoluble | [3] [4] |
| Storage (Powder) | -20°C for up to 3 years | [1] [4] |
| Storage (In Solvent) | -80°C for up to 1 year; -20°C for up to 1 month | [1] [3] [4] |

Experimental Protocol: Preparation of a 10 mM PD 151746 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of PD 151746 in Dimethyl Sulfoxide (DMSO).

Materials

- PD 151746 powder (CAS 179461-52-0)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for PD 151746 and DMSO before starting.

Calculations

To prepare a 10 mM stock solution, the required mass of PD 151746 can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 237.25 \text{ g/mol} = 2.37 \text{ mg}$

Procedure

- **Equilibration:** Allow the vial of PD 151746 powder to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Carefully weigh out the calculated amount of PD 151746 powder (e.g., 2.37 mg) using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO (e.g., 1 mL for a 2.37 mg aliquot) to the tube containing the powder. Using fresh DMSO is important as absorbed moisture can reduce the compound's solubility.^[4]
- **Dissolution:** Close the tube securely and vortex thoroughly until the compound is completely dissolved. The solution should be clear and orange. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in microcentrifuge

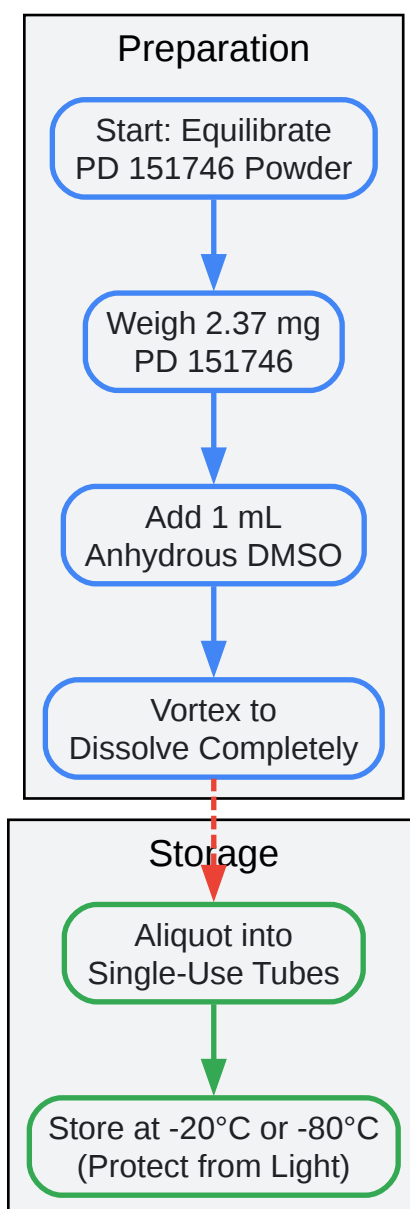
tubes.^[3]^[4]

- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[1]^[3]^[4] Protect from light.

Note on Stability: Some sources indicate that PD 151746 is unstable in solution. It is recommended to reconstitute the compound just prior to use for best results.

Mandatory Visualizations

Experimental Workflow Diagram



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